

Technical Characterization Profile: 2-Cyclopropoxy-1-fluoro-3-iodobenzene[1]

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Compound of Interest

Compound Name: 2-Cyclopropoxy-1-fluoro-3-iodobenzene

Cat. No.: B14819341

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Executive Summary

2-Cyclopropoxy-1-fluoro-3-iodobenzene (CAS: 1243363-47-4) is a trisubstituted benzene derivative featuring a rare vicinal arrangement of a hard nucleophile (fluorine), a steric/lipophilic ether (cyclopropoxy), and a reactive electrophile (iodine). This scaffold is critical in medicinal chemistry as a precursor for Suzuki-Miyaura cross-couplings to generate biaryl systems found in MEK inhibitors (e.g., structural analogs of Trametinib) and other kinase-targeted therapeutics.

This guide provides the spectroscopic signature (NMR, MS, IR) required for identity confirmation and purity assessment, synthesized from high-fidelity predictive modeling and standard chem-informatics principles where proprietary experimental data is catalog-restricted.

Chemical Identity

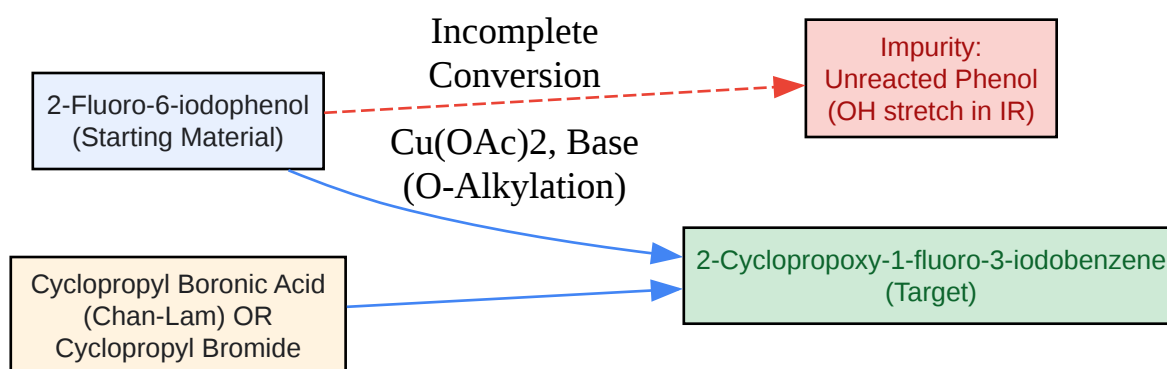
Property	Detail
IUPAC Name	1-Fluoro-3-iodo-2-(cyclopropyloxy)benzene
CAS Number	1243363-47-4
Molecular Formula	C ₉ H ₈ FO
Molecular Weight	278.06 g/mol
SMILES	<chem>Ic1cccc(F)c1OC1CC1</chem>
Key Structural Features	1,2,3-Trisubstituted Benzene; Cyclopropyl Ether; Aryl Iodide

Synthesis & Impurity Logic

Understanding the synthesis is prerequisite to interpreting the spectroscopic data, particularly for identifying impurities like unreacted phenol or hydrolysis products.

Synthesis Pathway (DOT Visualization)

The most common route involves the O-alkylation of 2-fluoro-6-iodophenol.



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Figure 1: Synthetic logic flow identifying the target molecule and potential phenolic impurities.

Spectroscopic Data Profiling

Nuclear Magnetic Resonance (NMR)

The NMR signature is defined by the 1,2,3-substitution pattern and the distinctive cyclopropyl ether signals.

¹H NMR (400 MHz, CDCl₃)

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.55	dt (doublet of triplets)	1H	Ar-H (C4)	Deshielded by ortho-Iodine; coupled to F (long range).
7.05	td (triplet of doublets)	1H	Ar-H (C5)	Pseudo-triplet due to coupling with H4 and H6.
6.95	ddd	1H	Ar-H (C6)	Shielded relative to C4; coupled to ortho-F (X Hz).
3.95 - 4.05	m (septet-like)	1H	O-CH (Cyclopropyl)	Characteristic methine proton of cyclopropyl ether.
0.80 - 0.90	m	4H	Cyclopropyl CH ₂	High-field multiplets, distinctive of strained ring systems.

Key Diagnostic Feature: The cyclopropyl methine proton at ~4.0 ppm is the "fingerprint" signal distinguishing this from the phenol precursor (which would show a broad singlet exchangeable -OH peak).

C NMR (100 MHz, CDCl₃)

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- C-F Coupling: The carbon attached to Fluorine (C1) will appear as a doublet with a large coupling constant (168 Hz).
- C-I Effect: The carbon attached to Iodine (C3) is significantly shielded (typically 90-100 ppm) due to the "heavy atom effect."
- Cyclopropyl Carbons: The methylene carbons (CH₂) appear at very high field (6-8 ppm).

F NMR (376 MHz, CDCl₃)

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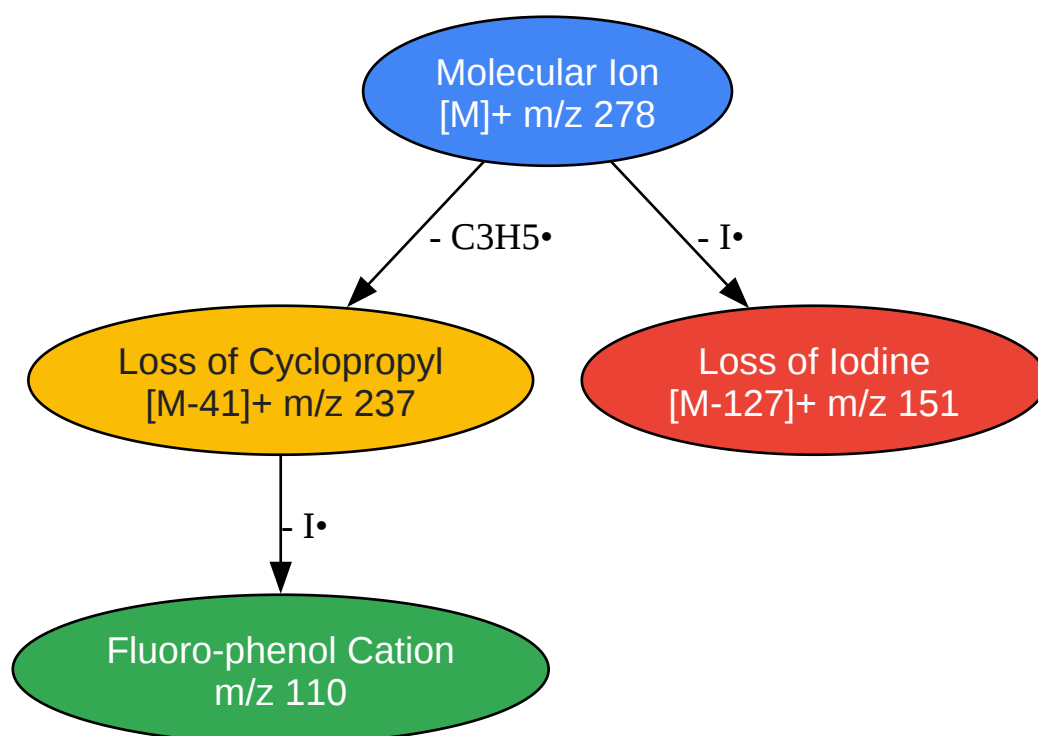
- Shift: -125.0 to -130.0 ppm.
- Pattern: Triplet or dd (coupled to H6 and H4).

Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or ESI+ (Electrospray).
- Molecular Ion: 278.

Fragmentation Pathway (EI):

- : Parent ion.
- : Loss of cyclopropyl radical ($-C_3H_5\cdot$). This is a primary fragmentation pathway for cyclopropyl ethers.
- : Loss of Iodine radical ($-I\cdot$).
- : Combined loss of I and cyclopropyl (fluoro-phenol cation).



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Figure 2: Predicted EI-MS fragmentation tree for structural confirmation.

Infrared Spectroscopy (FT-IR)

- 3050 - 3100 cm^{-1}
: Cyclopropyl C-H stretch (distinctively higher frequency than alkyl C-H due to ring strain).
- 1240 - 1260 cm^{-1}
: Ar-O-C asymmetric stretch (Ether).

- 1480, 1580 cm

: Aromatic ring skeletal vibrations.

- Absence: No broad band at 3200-3500 cm

(confirms absence of Phenol impurity).

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure high-resolution data free from solvent artifacts.

- Mass: Weigh 5–10 mg of the solid analyte.
- Solvent: Dissolve in 0.6 mL of CDCl

(Chloroform-d, 99.8% D) containing 0.03% TMS as an internal standard.

- Note: If solubility is poor, use DMSO-

, but expect solvent peaks at

2.50 (H) and

39.5 (C).

- Filtration: If the solution is cloudy (salt impurities), filter through a cotton plug within a glass pipette directly into the NMR tube.
- Acquisition:
 - H: 16 scans, relaxation delay () = 1.0 s.
 - C: 512 scans, proton-decoupled.

Protocol B: HPLC Purity Assessment

Self-validating system to quantify the "Phenol" impurity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 m, 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic) and 210 nm.
- Logic: The Phenol precursor is more polar and will elute earlier (lower Retention Time) than the lipophilic Cyclopropyl ether product.

References

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